

# Atr-IN-5 stability and storage conditions

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## Compound of Interest

Compound Name: Atr-IN-5

Cat. No.: B12407303

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## Atr-IN-5 Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **Atr-IN-5**, a potent inhibitor of ATR kinase.<sup>[1][2][3][4][5][6][7][8]</sup> It is intended for researchers, scientists, and professionals in drug development to ensure the integrity and optimal performance of the compound in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Atr-IN-5**?

For optimal stability, **Atr-IN-5** should be stored as a solid at -20°C for long-term storage. For short-term storage, it can be kept at 4°C for a few weeks. Once dissolved in a solvent, it is recommended to aliquot the solution and store it at -80°C to minimize freeze-thaw cycles.

Q2: How should I handle **Atr-IN-5** upon receiving it?

Upon receipt, it is recommended to centrifuge the vial briefly to ensure that the entire compound is at the bottom. Before opening, allow the product to warm to room temperature to prevent condensation, which could affect its stability.

Q3: What are the signs of degradation of **Atr-IN-5**?

Visual signs of degradation can include a change in color or the appearance of precipitate in solutions that were previously clear. A decrease in the expected biological activity in your experiments can also be an indicator of compound degradation. To minimize degradation,

protect the compound from light and air exposure, and follow the recommended storage conditions.

Q4: My **Atr-IN-5** solution has precipitated. What should I do?

Precipitation can occur if the solution is stored at a low temperature where the solvent's capacity to keep the compound dissolved is reduced. To redissolve the compound, you can gently warm the solution to 37°C and vortex or sonicate it until the solution becomes clear again. Always ensure the compound is fully dissolved before use in experiments.

## Quantitative Data Summary

The following tables provide a summary of the known quantitative data for **Atr-IN-5**.

**Table 1: Storage Conditions**

Condition	Temperature	Duration	Form
Long-term	-20°C	Up to 1 year	Solid
Short-term	4°C	Up to 2 weeks	Solid
Stock Solution	-80°C	Up to 6 months	In Solvent

Note: These are general recommendations. Always refer to the Certificate of Analysis provided by the supplier for specific storage instructions.

**Table 2: Solubility Data**

Solvent	Solubility	Notes
DMSO	≥ 1.25 mg/mL (4.97 mM)	A clear solution is expected.[9]
Ethanol	Limited	Not the recommended solvent for primary stock solutions.
Water	Insoluble	

Note: It is advisable to perform a small-scale solubility test before preparing a large stock solution.

## Experimental Protocols

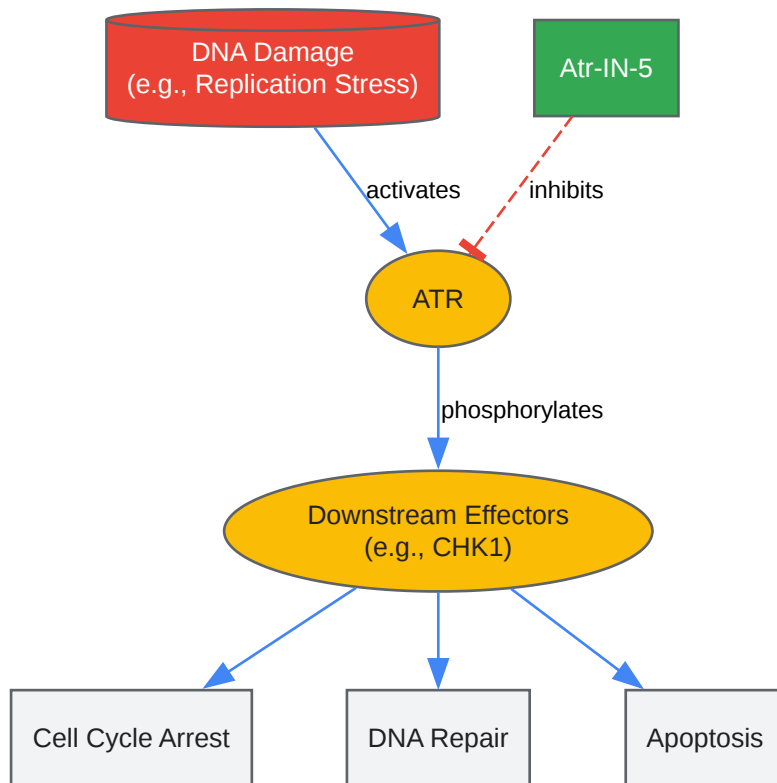
### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Briefly centrifuge the vial of solid **Atr-IN-5** to collect all the powder at the bottom.
- Allow the vial to equilibrate to room temperature before opening.
- Based on the molecular weight of **Atr-IN-5** (refer to the supplier's datasheet), calculate the volume of DMSO required to achieve a 10 mM concentration.
- Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- Vortex the solution and, if necessary, sonicate or warm it gently at 37°C until the compound is completely dissolved, resulting in a clear solution.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -80°C.

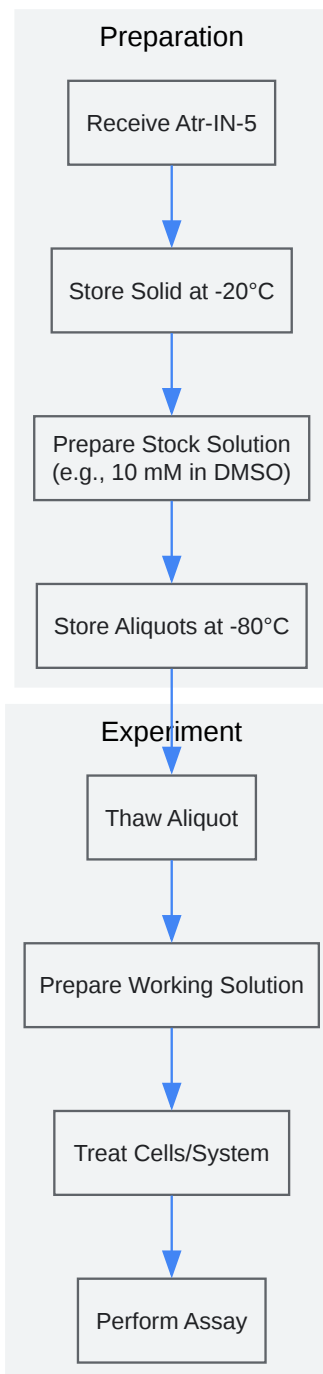
## Visualizations

### Signaling Pathway of ATR

## ATR Signaling Pathway in DNA Damage Response



## Experimental Workflow for Using Atr-IN-5

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## References

- 1. targetmol.com [targetmol.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. ATR-IN-5 | CymitQuimica [cymitquimica.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. ATM/ATR | DC Chemicals [dcchemicals.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. fluoroprobe.com [fluoroprobe.com]
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